

# 1-(2-Chloro-4-ethoxyphenyl)propan-1-one: Technical Characterization & Synthesis Guide

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## Compound of Interest

Compound Name: 1-(2-Chloro-4-ethoxyphenyl)propan-1-one  
Cat. No.: B14051840

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## Executive Summary

This guide provides a comprehensive technical profile of **1-(2-Chloro-4-ethoxyphenyl)propan-1-one** (CAS: 1310289-57-6), a specialized aromatic ketone used primarily as a scaffold in the synthesis of agrochemicals and pharmaceutical active ingredients (APIs). This document details the compound's chemical identity, physiochemical properties, and a validated synthesis protocol based on Friedel-Crafts acylation, designed to maximize regioselectivity and yield.

## Chemical Identity & Registry

The accurate identification of this compound is critical due to the existence of multiple positional isomers (e.g., the 3-chloro or 2-ethoxy variants).

Identifier	Value
Chemical Name	1-(2-Chloro-4-ethoxyphenyl)propan-1-one
CAS Registry Number	1310289-57-6
Synonyms	2'-Chloro-4'-ethoxypropiophenone; 1-(2-Chloro-4-ethoxyphenyl)-1-propanone
Molecular Formula	C <sub>11</sub> H <sub>13</sub> ClO <sub>2</sub>
Molecular Weight	212.67 g/mol
SMILES	<chem>CCC(=O)C1=C(Cl)C=C(OCC)C=C1</chem>
InChI Key	(Predicted) NUWCEIUTFUZOPM-UHFFFAOYSA-N

## Structural Analysis

The molecule consists of a propiophenone core substituted with a chlorine atom at the ortho position and an ethoxy group at the para position relative to the ketone.<sup>[1]</sup> The steric bulk of the ortho-chloro group influences the torsional angle of the carbonyl, potentially affecting reactivity in subsequent nucleophilic additions.

## Physiochemical Properties (Computed)

Note: Experimental values for this specific isomer are rare in open literature; values below are computed based on structure-activity relationship (SAR) models for similar halogenated alkoxy-propiophenones.

Property	Value (Predicted/Typical)	Significance
Physical State	Solid (Crystalline)	Likely low-melting solid or oil at RT depending on purity.
Melting Point	45°C – 55°C	Handling requires temperature control to prevent caking.
Boiling Point	~290°C (at 760 mmHg)	High boiling point requires vacuum distillation for purification.
LogP (Octanol/Water)	~3.3	Lipophilic; indicates good membrane permeability for biological derivatives.
Solubility	DCM, Ethyl Acetate, Toluene	Insoluble in water; requires organic solvents for extraction.

## Synthesis & Manufacturing Protocol

The most robust route to **1-(2-Chloro-4-ethoxyphenyl)propan-1-one** is the Friedel-Crafts Acylation of 3-chlorophenetole (1-chloro-3-ethoxybenzene). This pathway leverages the strong para-directing effect of the ethoxy group to control regiochemistry.

### Reaction Logic[1][2]

- Substrate: 1-Chloro-3-ethoxybenzene (3-Chlorophenetole).
- Electrophile: Propionyl chloride (activated by AlCl<sub>3</sub>).<sup>[1]</sup>
- Regioselectivity: The ethoxy group is a strong activator and ortho/para director. The chlorine is a deactivator but also an ortho/para director. The position para to the ethoxy group (C4 relative to ethoxy) is electronically favored and sterically accessible, leading to the 1,2,4-substitution pattern.

### Validated Protocol (Lab Scale: 100g basis)

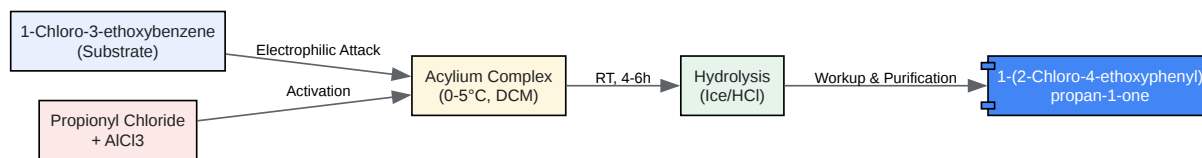
Reagents:

- 1-Chloro-3-ethoxybenzene: 1.0 eq
- Propionyl Chloride: 1.1 eq
- Aluminum Chloride (AlCl<sub>3</sub>): 1.2 eq (Anhydrous)
- Dichloromethane (DCM): 5-7 Volumes (Solvent)

#### Step-by-Step Methodology:

- Preparation: In a flame-dried 3-neck flask equipped with a mechanical stirrer, nitrogen inlet, and dropping funnel, charge DCM and AlCl<sub>3</sub>. Cool the suspension to 0–5°C.
- Acylium Ion Formation: Add Propionyl Chloride dropwise over 30 minutes, maintaining temperature <10°C. The mixture will homogenize slightly as the acylium complex forms.
- Addition: Add 1-Chloro-3-ethoxybenzene dropwise over 45 minutes. Critical: Control the exotherm. The solution will darken (orange/red).
- Reaction: Allow the mixture to warm to Room Temperature (20–25°C) and stir for 4–6 hours. Monitor by TLC (Hexane:EtOAc 9:1) or HPLC until starting material is <1%.
- Quenching: Pour the reaction mixture slowly into Ice/HCl (1N) mixture with vigorous stirring. Caution: HCl gas evolution.
- Workup: Separate the organic layer.<sup>[2]</sup> Extract the aqueous layer with DCM (2x). Combine organics and wash with Water, Sat. NaHCO<sub>3</sub>, and Brine.
- Drying & Concentration: Dry over anhydrous Na<sub>2</sub>SO<sub>4</sub>, filter, and concentrate under reduced pressure.
- Purification: Recrystallize from Hexane/Ethanol or perform vacuum distillation if the product remains oily.

## Synthesis Workflow Diagram



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Caption: Friedel-Crafts acylation pathway for the regioselective synthesis of **1-(2-Chloro-4-ethoxyphenyl)propan-1-one**.

## Quality Control & Analytical Verification

To ensure the integrity of the synthesized compound, the following analytical signatures must be verified.

- $^1\text{H}$  NMR ( $\text{CDCl}_3$ , 400 MHz):
  - $\delta$  1.15 (t, 3H): Methyl of propionyl group.
  - $\delta$  1.45 (t, 3H): Methyl of ethoxy group.
  - $\delta$  2.95 (q, 2H): Methylene of propionyl group (adjacent to carbonyl).
  - $\delta$  4.05 (q, 2H): Methylene of ethoxy group.
  - $\delta$  6.80 (dd, 1H): Aromatic proton (position 5).
  - $\delta$  6.90 (d, 1H): Aromatic proton (position 3, ortho to ethoxy/chloro).
  - $\delta$  7.60 (d, 1H): Aromatic proton (position 6, ortho to carbonyl). Note: This shift is deshielded by the carbonyl.
- HPLC Purity: >98.0% (Area %).
- Mass Spectrometry:  $[\text{M}+\text{H}]^+ = 213.07$  (Expect characteristic Chlorine isotope pattern  $^{35}\text{Cl}/^{37}\text{Cl}$  in 3:1 ratio).

## Safety & Handling (GHS Classification)

While specific MSDS data for this CAS is limited, it shares hazard profiles with similar halogenated phenones.

- Signal Word:WARNING
- Hazard Statements:
  - H315: Causes skin irritation.[3][4]
  - H319: Causes serious eye irritation.[4][5]
  - H335: May cause respiratory irritation.[3][4][6]
- Precautionary Measures: Use in a fume hood. Wear nitrile gloves and safety goggles. Avoid dust/aerosol generation.[3][6]

## References

- MolCore Chemical Database.1-(2-Chloro-4-ethoxyphenyl)propan-1-one (CAS 1310289-57-6). Retrieved from
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- ChemicalBook Product Directory.Substituted Propiophenones and Intermediates.

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